

using N-Me-Lys(Z)-OH in antimicrobial peptide development

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Compound of Interest

Compound Name: N-Me-Lys(Z)-OH

Cat. No.: B12808214

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Application Note: Strategic Incorporation of **N-Me-Lys(Z)-OH** in Antimicrobial Peptide (AMP) Development

Executive Summary: The Stability-Activity Paradox

The clinical translation of Antimicrobial Peptides (AMPs) is frequently stalled by a single, critical failure point: Proteolytic Instability. Native AMPs, while potent in vitro, are rapidly degraded by serum proteases (trypsin, chymotrypsin) and bacterial peptidases in vivo.

This guide details the application of **N-Me-Lys(Z)-OH** (N-

-methyl-N-

-benzyloxycarbonyl-L-lysine) as a specialized building block. Unlike standard lysine derivatives, this molecule offers a dual-mechanism solution:

- Backbone N-Methylation: Sterically hinders peptide bond cleavage, extending half-life ([1](#))

- **Orthogonal Side-Chain Protection (Z-Group):** The Benzyloxycarbonyl (Z) group is stable to standard TFA cleavage. This allows for the retention of side-chain hydrophobicity (creating "masked" cationic charges) or enables post-cleavage site-selective modification.

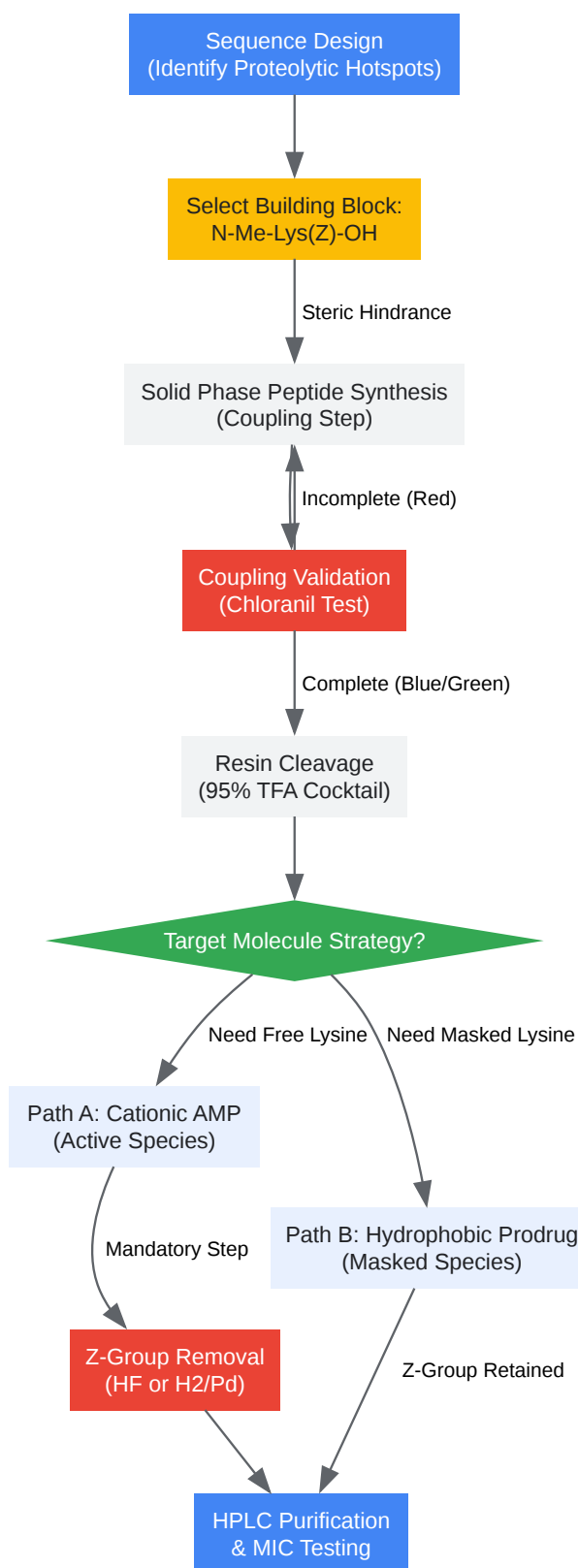
Mechanism of Action: Why N-Methylation?

Incorporating N-methylated amino acids alters the peptide's physicochemical landscape in three distinct ways:

- **Protease Resistance:** The methyl group replaces the amide proton (), removing a hydrogen bond donor and introducing steric clash that prevents proteases from accessing the scissile bond.
- **Conformational Constraint:** N-methylation restricts the torsion angles, potentially locking the peptide into a bioactive helical conformation or disrupting aggregation.
- **Membrane Permeability:** By removing a hydrogen bond donor, the desolvation energy required to enter the lipid bilayer is reduced, often enhancing oral bioavailability and cell penetration.

Visualizing the Strategic Workflow

The following diagram outlines the decision process for integrating **N-Me-Lys(Z)-OH**, highlighting the critical divergence in deprotection strategies.



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Caption: Workflow for **N-Me-Lys(Z)-OH** integration. Note the critical divergence at the "Decision" node; standard TFA cleavage does NOT remove the Z-group.

Detailed Protocols

Protocol A: Synthesis & Coupling (The "Difficult Coupling" Cycle)

N-methylated amino acids are secondary amines. They are sterically hindered and nucleophilically poorer than primary amines. Standard HBTU/DIPEA protocols will fail, leading to deletion sequences.

Reagents Required:

- Coupling Reagent: HATU (Hexafluorophosphate Azabenzotriazole Tetramethyl Uronium) or COMU.
- Base: DIPEA (Diisopropylethylamine) or TMP (2,4,6-Trimethylpyridine).
- Solvent: DMF (Anhydrous).
- Monitoring: Chloranil (Acetaldehyde/Chloranil) Reagent. Do not use Kaiser Test.

Step-by-Step Procedure:

- Resin Preparation: Swell resin (Rink Amide or Wang) in DMF for 30 mins.
- Activation (Pre-mix):
 - Dissolve **N-Me-Lys(Z)-OH** (3.0 eq) and HATU (2.9 eq) in minimum DMF.
 - Add HOAt (3.0 eq) if available to further reduce racemization.
 - Add DIPEA (6.0 eq) immediately before adding to resin.
- Coupling:
 - Add mixture to resin.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

- Time: React for 2–4 hours (standard AA is 45 mins).
- Temperature: If possible, heat to 50°C (microwave assisted) or 60°C (conventional) to drive the reaction.
- Monitoring (The Chloranil Test):
 - Sample a few beads. Add 2 drops of 2% Acetaldehyde in DMF and 2 drops of 2% Chloranil in DMF.
 - Blue/Green Beads: Positive (Secondary amine present = Incomplete coupling).
 - Colorless/Yellow Beads: Negative (Coupling complete).
 - Note: The standard Kaiser (Ninhydrin) test does not detect secondary amines reliably.
- Capping: Acetylate unreacted amines with Acetic Anhydride/Pyridine to prevent deletion sequences.

Protocol B: The "Z-Group" Management Strategy

This is the most frequent error in using this specific derivative.

- Scenario 1: You want the active, cationic AMP (Free Lysine).
 - Problem: The Z-group is stable to TFA. Cleaving the peptide from the resin with TFA/TIS/H₂O will yield H-N-Me-Lys(Z)-...-NH₂. This peptide will be hydrophobic and inactive against Gram-negative bacteria.
 - Solution: You must perform a "Hard Acid" cleavage or Hydrogenation.
 - Method: Dissolve the cleaved, lyophilized peptide in MeOH. Add 10% Pd/C catalyst.^[4]
Bubble

gas for 2-4 hours. Filter and re-purify.
 - Alternative: Use HF (Hydrofluoric Acid) cleavage (requires specialized apparatus).
- Scenario 2: You want a "Prodrug" or "Stapling" precursor.

- Retain the Z-group. The hydrophobic benzyl ring masks the positive charge, potentially allowing the peptide to penetrate mammalian membranes or blood-brain barrier (BBB) before being activated (if a Z-cleaving enzyme is present, though rare in vivo) or serving as a neutral control.

Validation & Data Analysis

When comparing the N-methylated analog to the native AMP, specific metrics must be tracked.

Experimental Setup: Serum Stability Assay

- Incubation: Mix peptide () with 25% Human Serum in PBS at 37°C.
- Sampling: Aliquot at 0, 15, 30, 60, 120, and 240 minutes.
- Quenching: Add cold Acetonitrile (1:1 v/v) to precipitate serum proteins. Centrifuge.
- Analysis: RP-HPLC (C18 column). Calculate % remaining based on Peak Area.

Anticipated Results (Reference Data)

The following table illustrates typical performance shifts when substituting a critical Lysine with N-Me-Lys in an

-helical AMP (e.g., Magainin or Cecropin derivatives).

Metric	Native AMP	N-Me-Lys Analog	Interpretation
MIC ()			Slight reduction in potency due to loss of H-bonds, but activity retained.
(Trypsin)	15 mins	> 240 mins	Critical Success: Steric hindrance blocks enzymatic pocket access.
Hemolysis ()			Safety Improved: Disruption of continuous amphipathic helix reduces host toxicity.
Solubility	High	High	N-methylation prevents aggregation (beta-sheet formation).

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